

Technical Guide: An In-Depth Examination of the Physical Properties of 1-Octyne

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Compound of Interest

Compound Name: 1-Octyne

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Introduction: The Significance of 1-Octyne in Modern Synthesis

1-Octyne ($\text{CH}_3(\text{CH}_2)_5\text{C}\equiv\text{CH}$) is a terminal alkyne that serves as a fundamental building block in organic synthesis.^[1] Its linear eight-carbon chain, terminating in a reactive carbon-carbon triple bond, makes it a versatile precursor for the synthesis of complex molecules, including pharmaceuticals, agrochemicals, and advanced materials.^{[1][2][3]} The utility of **1-octyne** in critical reactions such as coupling, cycloaddition, hydrogenation, and polymerization necessitates a thorough understanding of its core physical properties.^{[2][3]}

For researchers, process chemists, and drug development professionals, precise knowledge of properties like boiling point and density is not merely academic. These parameters are critical for practical applications, governing everything from safe handling and storage to the design of purification protocols (e.g., distillation) and the accurate calculation of molar quantities for reaction stoichiometry. This guide provides a detailed examination of the boiling point and density of **1-octyne**, the theoretical principles that determine these values, and rigorous, field-proven protocols for their experimental verification.

Core Physical Properties of 1-Octyne

The physical characteristics of **1-octyne** are primarily dictated by its molecular structure. The dominant intermolecular forces are London dispersion forces, which increase with the length of the hydrocarbon chain.^[4] The terminal alkyne's linear geometry allows for efficient molecular

packing, leading to slightly higher boiling points compared to its alkane and alkene counterparts of similar mass.[4][5]

Summary of Physical Data

The following table summarizes the experimentally determined boiling point and density of **1-octyne** from authoritative sources. Variations in reported values can be attributed to differences in measurement conditions and sample purity.

Physical Property	Reported Value	Conditions	Source(s)
Boiling Point	125 °C	Atmospheric Pressure	[6]
126.3 °C	Atmospheric Pressure	[7]	
127-128 °C	Atmospheric Pressure	[2][8][9]	
123-126 °C	Atmospheric Pressure	[3]	
Density	0.747 g/mL	at 25 °C	[2][8][9]
0.746 g/cm ³	Not Specified	[6]	
0.75 g/cm ³	Not Specified	[10][11]	
0.7680 g/cm ³	at 13 °C	[7]	

Experimental Verification of Physical Properties

To ensure reproducibility and accuracy in the laboratory, standardized methods must be employed to determine the physical properties of a substance like **1-octyne**. The following protocols are designed to be self-validating systems, providing reliable and accurate data.

Causality in Experimental Design

- **Boiling Point Determination:** The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[12] Simple distillation is the preferred method for a pure, volatile liquid as it directly measures the temperature of the vapor in equilibrium with the boiling liquid. The correct placement of the thermometer is critical; its bulb must be positioned just below the side arm of the distillation head to

accurately measure the temperature of the vapor entering the condenser, ensuring a true boiling point reading. Boiling chips are essential to prevent bumping and ensure smooth, controlled boiling.

- **Density Determination:** Density is an intrinsic property defined as mass per unit volume. Its value is highly sensitive to temperature, as volume expands or contracts with thermal changes.[13][14] The pycnometer method is a highly accurate technique because it relies on determining the mass of a liquid that fills a precise, calibrated volume at a controlled temperature.[15] Calibrating the pycnometer with deionized water, a substance with a well-documented density at various temperatures, provides an internal standard that validates the accuracy of the instrument's volume.

Protocol 1: Boiling Point Determination via Simple Distillation

This protocol details the steps for determining the boiling point of **1-octyne**.

Methodology:

- **Apparatus Assembly:** Assemble a simple distillation apparatus in a fume hood using a round-bottom flask, a three-way distillation head, a thermometer with an adapter, a condenser, and a receiving flask. Ensure all glass joints are securely clamped.
- **Sample Preparation:** Add approximately 15-20 mL of **1-octyne** to the round-bottom flask, followed by 2-3 boiling chips.
- **Thermometer Placement:** Position the thermometer so that the top of the mercury bulb is level with the bottom of the distillation head's side arm leading to the condenser.
- **Heating:** Begin gently heating the flask using a heating mantle.
- **Data Collection:** Record the temperature when the first drop of distillate is collected in the receiving flask. Continue to monitor the temperature. For a pure substance, the temperature should remain constant throughout the distillation.[12]
- **Observation:** The stable temperature observed during the collection of the bulk of the distillate is the boiling point of **1-octyne**.

- Safety Note: **1-Octyne** is a highly flammable liquid.[16] Keep away from open flames and sparks. All heating must be performed using an explosion-proof heating mantle, and the procedure must be conducted in a well-ventilated fume hood.

Protocol 2: Density Determination Using a Pycnometer

This protocol provides a precise method for measuring the density of **1-octyne**.

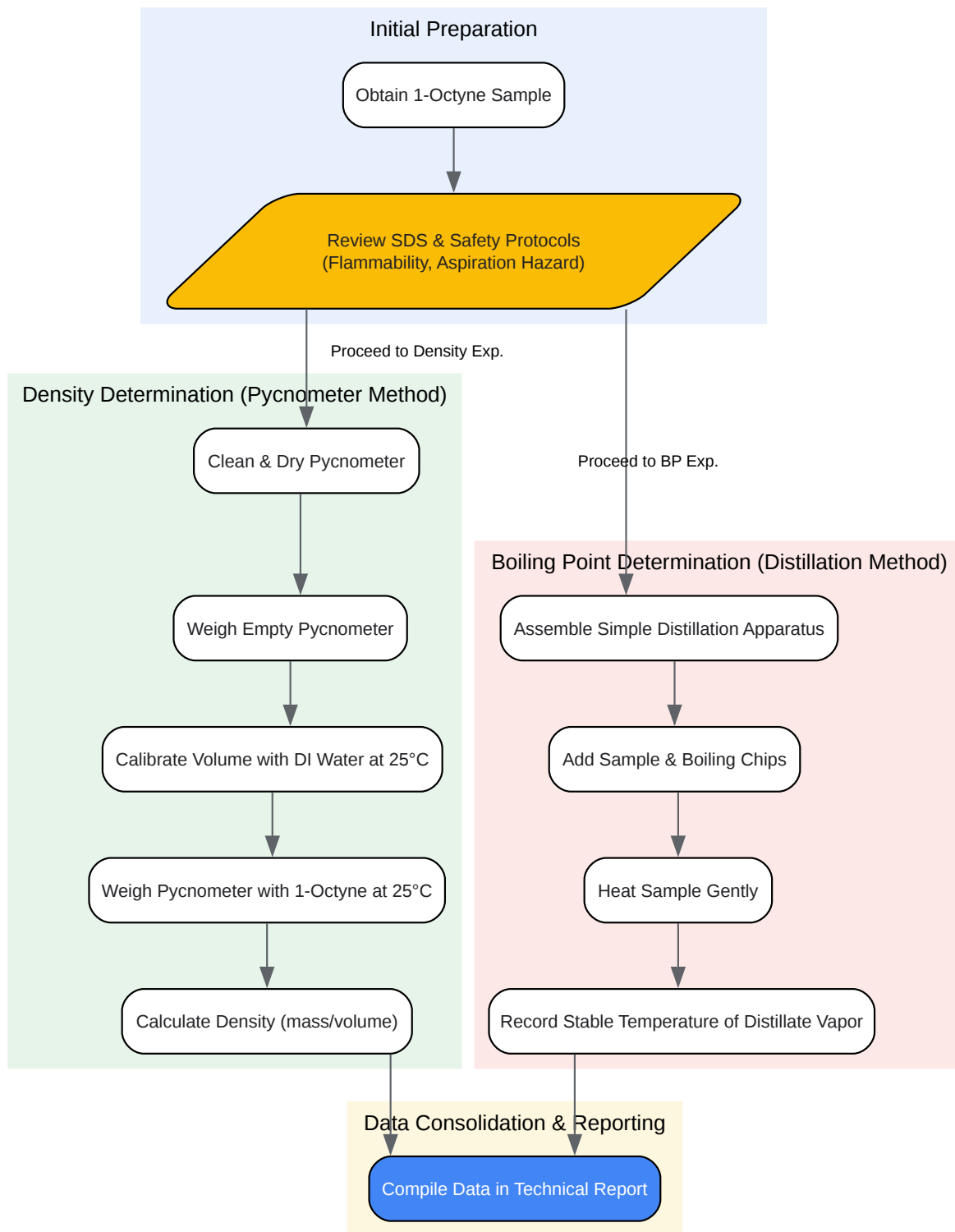
Methodology:

- Pycnometer Preparation: Thoroughly clean a pycnometer (density bottle) with a suitable solvent (e.g., acetone), then rinse with deionized water and dry completely.
- Initial Mass: Accurately measure and record the mass of the empty, dry pycnometer.
- Calibration with Water: Fill the pycnometer with deionized water and place it in a temperature-controlled water bath set to 25.0 °C. Allow it to equilibrate for 15-20 minutes. Ensure the pycnometer is completely full, with no air bubbles, and dry the outside.
- Mass of Water: Remove the pycnometer from the bath, dry the exterior, and accurately measure and record its mass.
- Volume Calculation: Calculate the precise volume of the pycnometer using the known density of water at 25.0 °C (0.99704 g/mL).
 - $\text{Volume} = (\text{Mass of Pycnometer} + \text{Water}) - (\text{Mass of empty Pycnometer}) / 0.99704 \text{ g/mL}$
- Sample Measurement: Empty and thoroughly dry the pycnometer. Fill it with **1-octyne**, and repeat step 3 to allow it to equilibrate to 25.0 °C.
- Mass of Sample: Repeat step 4 to measure the mass of the pycnometer filled with **1-octyne**.
- Density Calculation: Calculate the density of **1-octyne** using the mass of the sample and the calibrated volume of the pycnometer.
 - $\text{Density} = (\text{Mass of Pycnometer} + \text{1-Octyne}) - (\text{Mass of empty Pycnometer}) / \text{Calibrated Volume}$

Visualization of Experimental Workflow

The following diagram illustrates the logical flow for the comprehensive determination of **1-octyne**'s physical properties.

Workflow for Physical Property Determination of 1-Octyne



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Caption: Logical workflow for determining the density and boiling point of **1-octyne**.

Conclusion

The boiling point and density of **1-octyne** are fundamental physical constants essential for its effective and safe use in research and development. The accepted values for its boiling point range from 125-128 °C, with a density of approximately 0.747 g/mL at 25 °C.^{[2][6][8][9]} These properties are a direct consequence of its molecular structure—specifically, its eight-carbon chain and terminal triple bond. The experimental protocols outlined in this guide, based on simple distillation and pycnometry, represent robust and validated methods for accurately determining these values in a laboratory setting. For professionals in drug development and chemical synthesis, a firm grasp of these properties and their experimental verification is indispensable for achieving reproducible, scalable, and safe chemical transformations.

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